

Technical Support Center: Interpreting Dose-Response Curves with DAU 5884 Hydrochloride

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Compound of Interest

Compound Name: DAU 5884 hydrochloride

Cat. No.: B143469

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with **DAU 5884 hydrochloride**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist you in interpreting dose-response curves and addressing common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is **DAU 5884 hydrochloride** and what is its primary mechanism of action?

DAU 5884 hydrochloride is a potent and selective competitive antagonist of the muscarinic M3 acetylcholine receptor.^{[1][2][3][4]} Its primary mechanism of action is to block the binding of the endogenous neurotransmitter, acetylcholine (ACh), and other muscarinic agonists to the M3 receptor. This inhibition prevents the activation of downstream signaling pathways.

Q2: What is the typical signaling pathway activated by the M3 muscarinic receptor?

The M3 muscarinic receptor is a G protein-coupled receptor (GPCR) that primarily couples to Gq proteins.^{[5][6][7]} Upon agonist binding, the activated Gq protein stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium (Ca²⁺) from intracellular stores, leading to a variety of cellular responses, including smooth muscle contraction.^{[7][8]} DAG, in conjunction with Ca²⁺, activates protein kinase C (PKC).^[7]

Q3: What are the expected effects of **DAU 5884 hydrochloride** in a functional assay?

As a competitive antagonist, **DAU 5884 hydrochloride** is expected to produce a rightward parallel shift in the concentration-response curve of a muscarinic agonist (e.g., acetylcholine, carbachol) without reducing the maximum response. This is because the antagonism can be overcome by increasing the concentration of the agonist.

Data Presentation: Quantitative Data for DAU 5884 Hydrochloride

The following table summarizes the available quantitative data for **DAU 5884 hydrochloride**.

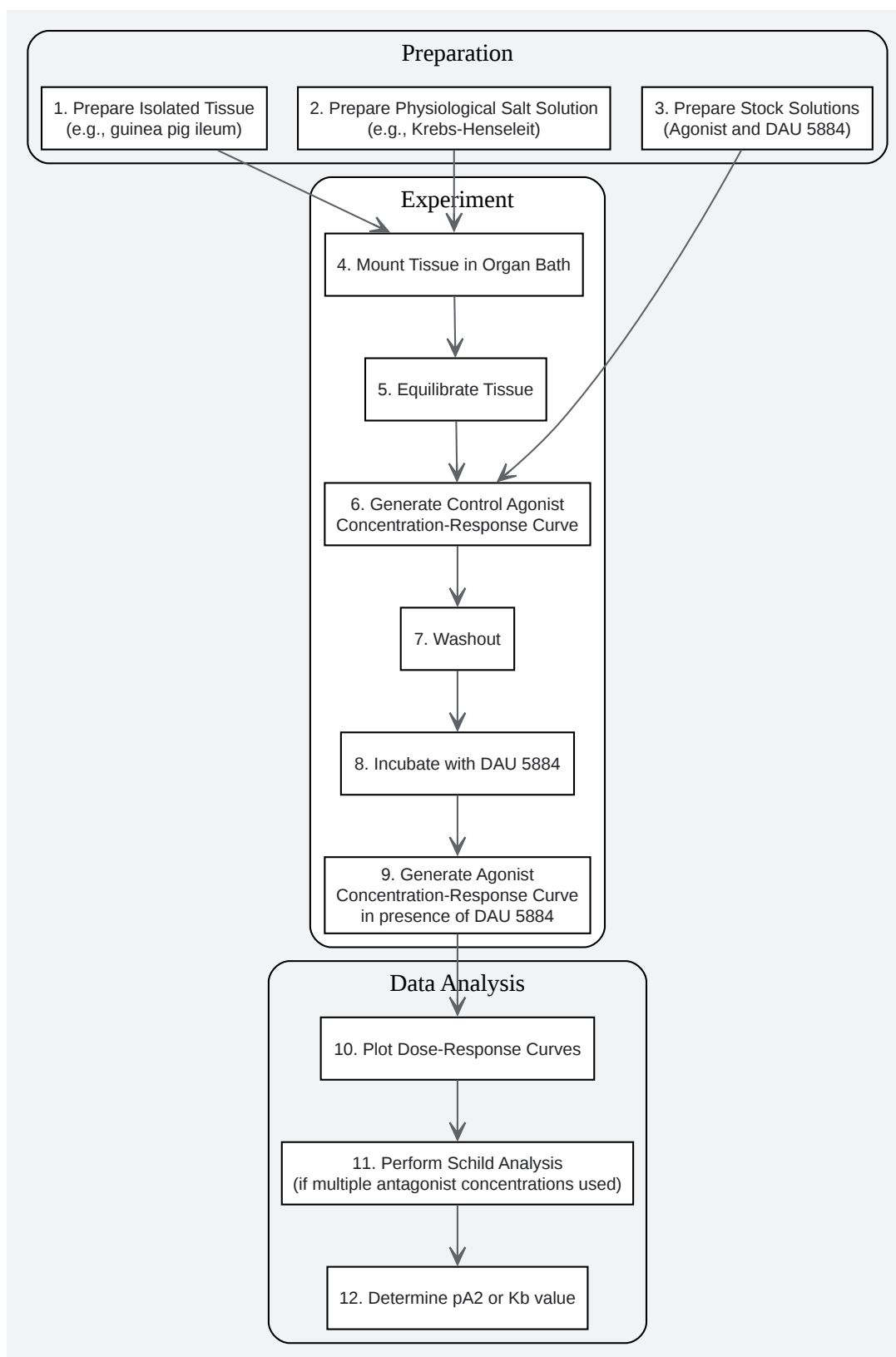
Parameter	Value	Receptor Subtype	Assay Type	Reference
IC50	8 - 131 nM	M3	Radioligand Binding Assay ([3H]NMS)	[1]

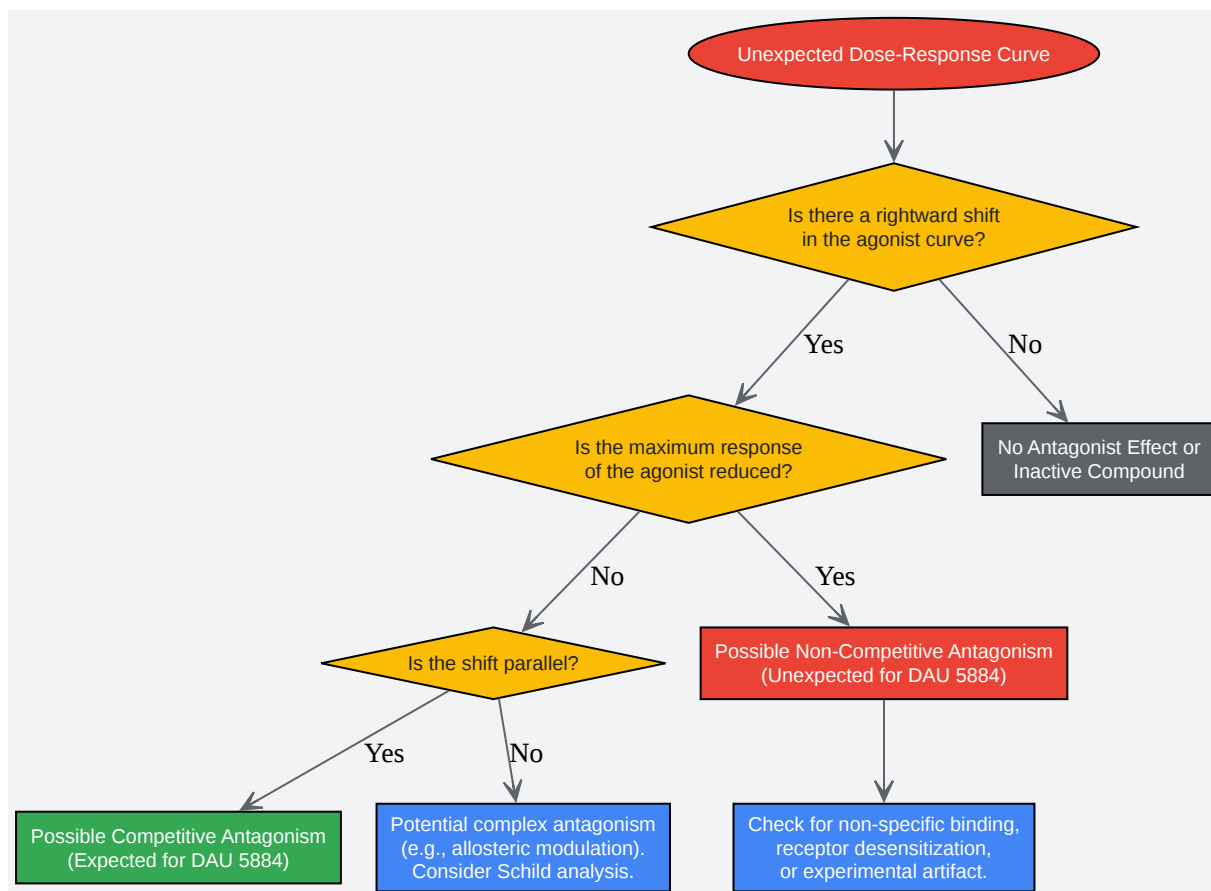
Note: The IC50 value represents the concentration of **DAU 5884 hydrochloride** required to inhibit 50% of the specific binding of the radioligand. This value can vary depending on the experimental conditions, such as the concentration of the competing radioligand.

Mandatory Visualizations

M3 Muscarinic Receptor Signaling Pathway







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